

Essential Safety and Operational Guide for Handling Cy5.5 Amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cy5.5 amine

Cat. No.: B16075113

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For researchers, scientists, and drug development professionals, the safe handling of fluorescent dyes like **Cy5.5 amine** is paramount to ensure personal safety and maintain the integrity of experimental outcomes. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for **Cy5.5 amine**.

Chemical and Physical Properties

A summary of the key properties of **Cy5.5 amine** is provided in the table below.

Property	Value	Source
CAS Number	2097714-45-7	[1][2]
Molecular Formula	C ₄₆ H ₅₈ Cl ₂ N ₄ O	[2]
Molecular Weight	753.9 g/mol	[2]
Appearance	Dark blue solid	[1]
Solubility	Soluble in organic solvents (DMSO, DMF, DCM, chloroform, methanol, acetonitrile); poorly soluble in water	[1][2]
Excitation Maximum (λ _{ex})	~673-680 nm	[1][2]
Emission Maximum (λ _{em})	~698-707 nm	[1][2]
Molar Extinction Coefficient (ε)	~198,000 - 209,000 L·mol ⁻¹ ·cm ⁻¹	[1][2]
Quantum Yield (Φ)	0.20	[1][2]
Storage	-20°C in the dark	[2][3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory when handling **Cy5.5 amine** in both solid and solution forms to prevent exposure.[4][5]

Body Part	Required PPE	Specifications and Notes
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double-gloving is a best practice. Always inspect gloves for damage before use. [4] [5]
Eyes/Face	Safety goggles and face shield	Goggles must be splash-proof. A face shield should be worn over goggles, especially when handling powders or solutions that may splash. [4]
Body	Laboratory coat and chemical-resistant apron	A fully buttoned lab coat is the minimum requirement. An apron provides an additional layer of protection against spills and splashes. [4] [5]
Respiratory	Chemical fume hood or respirator	All handling of solid Cy5.5 amine and preparation of stock solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. [4] If a fume hood is not available, a NIOSH-approved respirator may be necessary. [5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **Cy5.5 amine** and to prevent contamination.

1. Pre-Handling Preparations:

- Consult Safety Data Sheet (SDS): Before beginning work, review the SDS for **Cy5.5 amine**.[\[6\]](#)

- Designate a Work Area: All work with the dye should be performed in a designated area, such as a chemical fume hood.[4]
- Assemble Materials: Ensure all necessary equipment, including PPE and spill cleanup materials, are readily available.[4]

2. Handling the Compound:

- Weighing (Solid Form): Carefully weigh the solid dye inside a chemical fume hood to prevent the generation of dust.
- Reconstitution: When preparing solutions, slowly add the solvent to the solid dye to avoid splashing.[4] **Cy5.5 amine** is soluble in organic solvents like DMSO and DMF.[2]
- Labeling: Clearly label all containers with the compound name, concentration, solvent, date, and appropriate hazard warnings.[4]

3. Post-Handling Procedures:

- Decontamination: Thoroughly decontaminate all work surfaces and equipment that came into contact with the dye.[4]
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

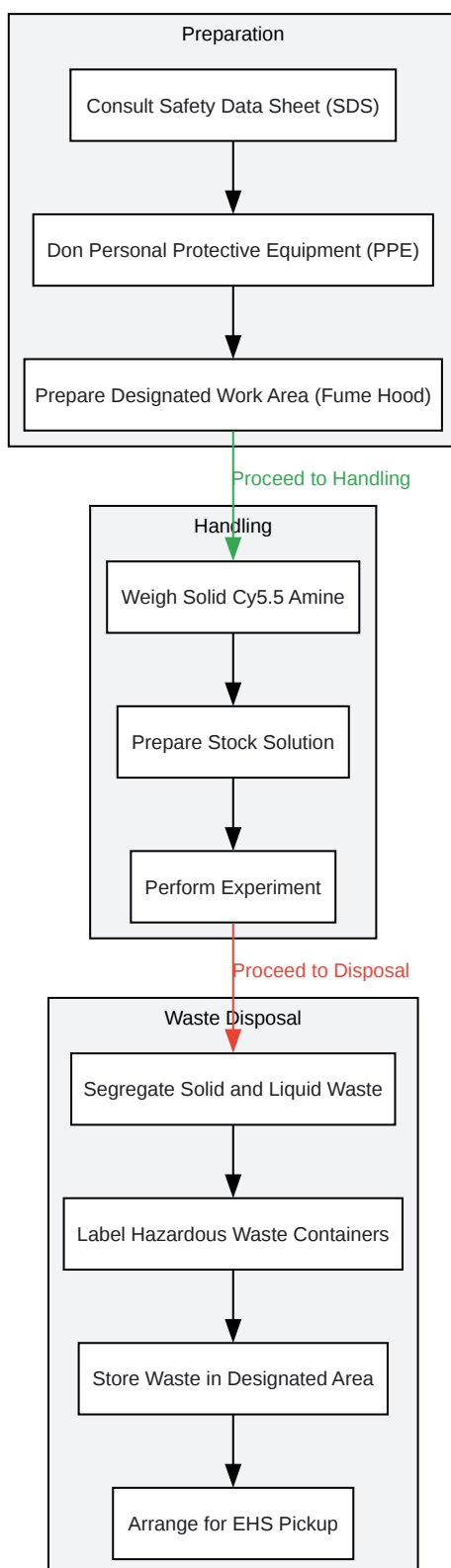
Disposal Plan

All waste contaminated with **Cy5.5 amine** is considered hazardous waste and must be disposed of according to institutional and local regulations.[4][7]

- Waste Segregation:
 - Solid Waste: Collect all contaminated solid waste, such as gloves, pipette tips, and weighing paper, in a designated, clearly labeled hazardous waste container.[5]
 - Liquid Waste: Collect unused stock solutions and dilute aqueous waste from experiments in a separate, labeled hazardous waste container for organic solvent waste.[8]

- Disposal Compliance:
 - Do not dispose of **Cy5.5 amine** waste down the drain.[9]
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste pickup and disposal procedures.[8]

Experimental Workflow Diagram



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